

4-Ethoxybenzaldehyde: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Ethoxybenzaldehyde

Cat. No.: B043997

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **4-Ethoxybenzaldehyde** (CAS No. 10031-82-0). The following sections detail the hazards, necessary precautions, and emergency procedures to ensure the safe use of this compound in a laboratory and drug development setting. All personnel handling this chemical must be thoroughly familiar with the contents of this guide.

Hazard Identification and Classification

4-Ethoxybenzaldehyde is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and respiratory irritation. It is also harmful to aquatic life with long-lasting effects.^{[1][2]}

GHS Classification:

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific Target Organ Toxicity (Single Exposure)	3
Hazardous to the Aquatic Environment, Acute	3
Hazardous to the Aquatic Environment, Chronic	3

Label Elements:

- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.[1][2][3]
 - H319: Causes serious eye irritation.[1][2][3]
 - H335: May cause respiratory irritation.[1][2]
 - H412: Harmful to aquatic life with long lasting effects.[1][2]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
 - P264: Wash skin thoroughly after handling.[2][3]
 - P271: Use only outdoors or in a well-ventilated area.[2]
 - P273: Avoid release to the environment.[2]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Ethoxybenzaldehyde** is provided below.

Property	Value
Molecular Formula	C ₉ H ₁₀ O ₂
Molecular Weight	150.17 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	255 °C (lit.)
Melting Point	13-14 °C (lit.)
Flash Point	113 °C (235.4 °F) - closed cup
Density	1.08 g/mL at 25 °C (lit.)
Solubility	No data available
Refractive Index	n _{20/D} 1.559 (lit.)

First Aid Measures

Immediate medical attention is required in case of exposure. Follow the procedures outlined below.

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Call a poison center or doctor if you feel unwell.[2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a poison center or doctor.[2][3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.[1][2]

Firefighting Measures

4-Ethoxybenzaldehyde is a combustible liquid.[4]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Unsuitable Extinguishing Media: No information available.
- Specific Hazards Arising from the Chemical: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon oxides.[2] Vapors may form explosive mixtures with air.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

- **Personal Precautions:** Evacuate unnecessary personnel.[1] Use personal protective equipment as specified in Section 7. Ensure adequate ventilation. Remove all sources of ignition.[2]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, other waterways, or soil.[2]
- **Methods for Cleaning Up:** Absorb the spill with inert material (e.g., dry sand or earth) and place it in a suitable chemical waste container.[3] Use spark-proof tools and explosion-proof equipment.[3]

Handling and Storage

Proper handling and storage are crucial for maintaining the chemical's integrity and ensuring safety.

- **Handling:** Use only in a well-ventilated area.[2] Avoid contact with skin, eyes, and clothing.[2] Do not breathe vapors or spray mist.[1] Wash hands thoroughly after handling.[2] Keep away from sources of ignition.[2]
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances.[2] Keep the container tightly closed when not in use.[2] This material is air-sensitive and should be stored under an inert atmosphere.[4]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

- **Engineering Controls:** A well-ventilated area is required.[2] Facilities storing or utilizing this material should be equipped with an eyewash fountain and a safety shower.[2]
- **Personal Protective Equipment:**

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[1]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [2]
- Respiratory Protection: If engineering controls do not maintain airborne concentrations to a level that is protective of worker health, a NIOSH-approved respirator is required.[1][2]

Stability and Reactivity

Understanding the chemical's stability and reactivity is key to safe handling.

- Chemical Stability: Stable under recommended storage conditions.[5]
- Conditions to Avoid: Heat, flames, sparks, and exposure to air.[4]
- Incompatible Materials: Strong oxidizing agents and strong bases.[1][4]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide.[4]

Toxicological Information

The toxicological properties of **4-Ethoxybenzaldehyde** have not been fully investigated. The available data is summarized below.

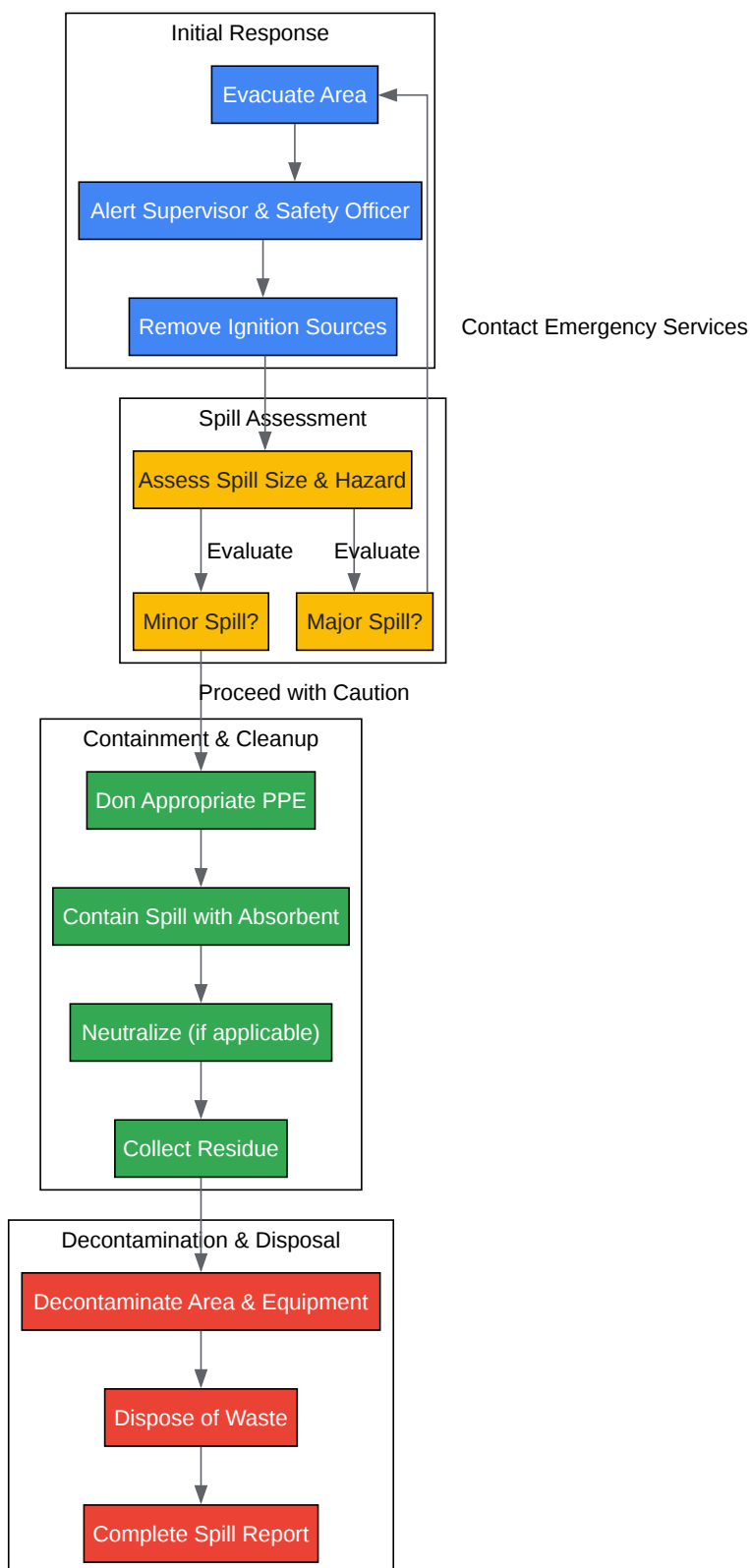
Toxicity Metric	Value	Species
LD50 Oral	2,100 mg/kg	Rat
LD50 Dermal	> 5,000 mg/kg	Rabbit
LC50 Fish	27.6 - 28.1 mg/L, 96h flow-through	Fathead Minnow (Pimephales promelas)

Experimental Protocols

Detailed experimental protocols for the toxicological and ecotoxicological data cited are not publicly available in the search results. This data is typically generated through standardized testing guidelines (e.g., OECD, EPA) by the chemical manufacturers and is reported in the

Safety Data Sheets. For specific methodologies, it is recommended to consult the original study reports, which may be obtainable from the manufacturer upon request.

Visualizations



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Caption: Workflow for handling a chemical spill.

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